

Unambiguous Identification of Methyl Citrate Derivatives

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Compound of Interest

Compound Name: Methyl citrate

Cat. No.: B3326548

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The nomenclature "**methyl citrate**" is not specific to a single compound. Scientific literature and chemical databases identify at least three common derivatives: **Trimethyl Citrate**, and different isomers of methylcitric acid. The specific compound of interest should be identified by its unique CAS number to avoid ambiguity in research and development.

Key Physicochemical Properties

A summary of the key quantitative data for these compounds is presented below for easy comparison.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Methyl citrate	26163-61-1	C7H10O	206.15 ^[1]
Trimethyl citrate	1587-20-8	C9H14O7	234.2 ^{[2][3]}
2-Methylcitric acid	6061-96-7	C7H10O7	206.15 ^{[4][5]}

Note: The molecular formula for "**Methyl citrate**" with CAS number 26163-61-1 appears to be C7H10O7 in some sources, which would align its molecular weight with 2-Methylcitric acid. However, one source lists it as C7H10O. This discrepancy highlights the importance of using the CAS number for precise identification.

Overview of Methyl Citrate Compounds

Methyl Citrate (CAS 26163-61-1): This compound has been identified as a Monoamine oxidase B (MAO-B) inhibitor with an IC₅₀ of 0.23 mM. It was isolated from the fruits of *Opuntia ficus-indica* var. *saboten* Makino.

Trimethyl Citrate (CAS 1587-20-8): As the trimethyl ester of citric acid, this compound is often used in chemical synthesis. One documented synthesis method involves the reaction of citric acid with thionyl chloride in anhydrous methanol.

2-Methylcitric Acid (CAS 6061-96-7): This compound is an endogenous tricarboxylic acid. It is formed from the condensation of propionyl-CoA with oxaloacetic acid by citrate synthase. 2-Methylcitric acid is a known metabolite in the propionate metabolism cycle and its levels can be elevated in individuals with cobalamin (vitamin B12) deficiency.

Experimental Protocols

Detailed experimental protocols are highly specific to the compound and the research question. To provide relevant methodologies, clarification on the specific "**methyl citrate**" of interest is required. Generally, protocols could include:

- **Synthesis and Purification:** As described for **Trimethyl Citrate**, this would involve detailed steps for reaction setup, monitoring, workup, and purification, often verified by techniques like NMR, HPLC, and mass spectrometry.
- **Enzyme Inhibition Assays:** For compounds like the MAO-B inhibitor, protocols would detail the enzyme source, substrate, buffer conditions, and method of detecting inhibition.
- **Metabolite Quantification:** For endogenous compounds like 2-Methylcitric acid, protocols would focus on sample preparation from biological matrices (e.g., serum, urine, dried blood spots) and quantification using methods like GC-MS or LC-MS/MS.

Logical Workflow for Compound Characterization

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical compound in a research setting.

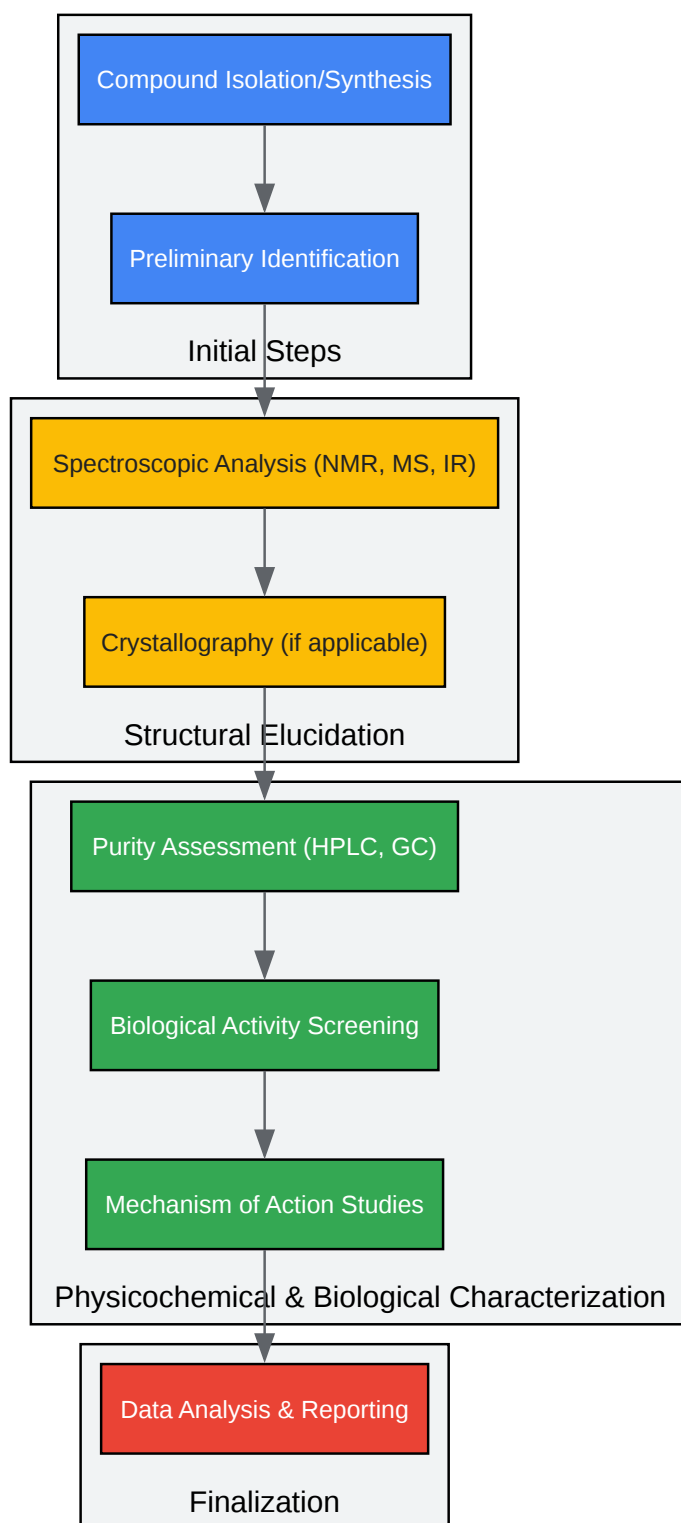


Figure 1. General Workflow for Chemical Compound Characterization

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Figure 1. General Workflow for Chemical Compound Characterization

Further in-depth analysis, including specific signaling pathways and detailed experimental protocols, can be provided upon clarification of the precise **methyl citrate** compound of interest.

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References

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